

Physicochemical Properties of 2-Bromo-4chloropyridine

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Compound of Interest		
Compound Name:	2-Bromo-4-chloropyridine	
Cat. No.:	B1272041	Get Quote

The physical and chemical characteristics of **2-Bromo-4-chloropyridine** are fundamental to its application in organic synthesis. A summary of its key quantitative data is presented below.

Property	Value	Source(s)
Molecular Weight	192.44 g/mol	[1][2][3]
Molecular Formula	C₅H₃BrClN	[1][2][4][5]
CAS Number	22918-01-0	[2][4][5][6]
Appearance	Off-white to yellow solid or light yellow liquid	[2][4][5][6]
Melting Point	12 - 17 °C	[2]
Boiling Point	217.9 °C	[5]
Density	1.736 g/cm ³	[5]
Flash Point	85.6 °C	[5]
Solubility	Soluble in methanol	[4][6]
Storage	Recommended storage at -20°C or 0 - 8°C	[2][4][6]

Synthesis of 2-Bromo-4-chloropyridine



2-Bromo-4-chloropyridine is commonly synthesized from 2-amino-4-chloropyridine via a Sandmeyer-type reaction. The following protocol details a representative experimental procedure.

Experimental Protocol: Synthesis from 2-Amino-4-chloropyridine

This protocol is adapted from established literature procedures[6][7].

Materials:

- 2-Amino-4-chloropyridine
- 48% Hydrobromic acid (HBr)
- Bromine (Br₂)
- Sodium nitrite (NaNO₂)
- Sodium hydroxide (NaOH)
- Ethyl acetate
- Hexane
- Deionized water

Procedure:

- Initial Reaction Setup: In a suitable reaction vessel, add 4-chloro-2-pyridinamine (8.9 g, 69.2 mmol) to an aqueous solution of 48% hydrobromic acid (82 mL) while maintaining the temperature at 0°C with an ice bath.
- Bromination: Slowly add bromine (33.4 g, 209 mmol) to the mixture over a period of 10 minutes.
- Diazotization: Cool the resulting mixture to -10°C. A solution of sodium nitrite (10.65 g, 154 mmol) in water (20 mL) is then added dropwise over 30 minutes, ensuring the temperature is



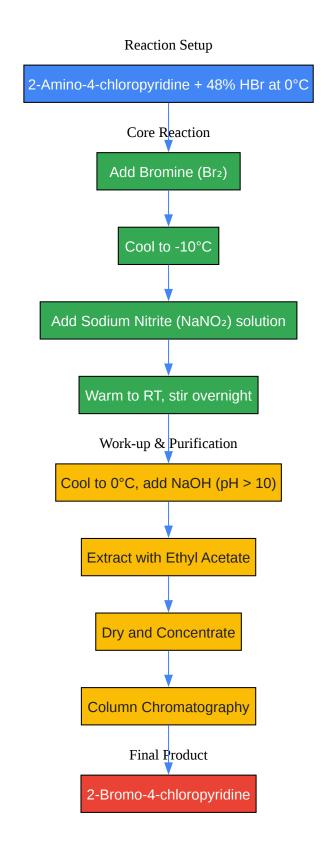




maintained.

- Reaction Progression: After the addition is complete, allow the mixture to warm to room temperature and stir overnight.
- Work-up: Cool the mixture to 0°C and basify by adding a 35% sodium hydroxide solution until the pH is greater than 10.
- Extraction: Extract the aqueous mixture with ethyl acetate.
- Drying and Concentration: Dry the combined organic layers, filter, and concentrate under reduced pressure (in vacuo).
- Purification: Purify the crude product via column chromatography using a gradient of 0-20% ethyl acetate in hexane to yield **2-bromo-4-chloropyridine**. A typical yield for this reaction is around 92%[6][7].





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Caption: Synthesis workflow for **2-Bromo-4-chloropyridine**.



Applications in Research and Drug Development

2-Bromo-4-chloropyridine is a valuable intermediate in the synthesis of various high-value chemical entities.

- Pharmaceutical Synthesis: It is a key precursor in the development of novel pharmaceutical agents. Its utility has been demonstrated in the synthesis of compounds with potential anti-inflammatory and anti-cancer properties[2]. The differential reactivity of the bromine and chlorine atoms allows for sequential, site-selective modifications, such as in Suzuki coupling reactions, to build molecular complexity[8].
- Agrochemicals: This compound is also utilized in the formulation of modern agrochemicals, including herbicides and fungicides, contributing to the development of more effective crop protection solutions[2].
- Biochemical Research: As a biochemical reagent, 2-Bromo-4-chloropyridine can be used
 to synthesize probes and inhibitors for studying biochemical pathways and enzyme
 functions[2][6]. For instance, it has been used to construct compounds with broad-spectrum
 antibacterial activity[8].
- Material Science: The compound finds applications in the creation of functional materials like polymers and dyes[2].

Safety and Handling

2-Bromo-4-chloropyridine is classified as harmful if swallowed, causes skin irritation, and may cause serious eye damage and respiratory irritation[1]. Appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, should be worn when handling this chemical. All work should be conducted in a well-ventilated fume hood.

Conclusion

2-Bromo-4-chloropyridine is a versatile and important intermediate for professionals in the fields of drug discovery, agrochemical development, and material science. Its well-defined physicochemical properties and established synthetic routes make it a reliable building block for the creation of complex and functional molecules. A thorough understanding of its chemistry



and handling requirements is essential for its safe and effective use in a research and development setting.

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